

CC-90003 Technical Support Center: Solubility and Handling Guide

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Compound of Interest

Compound Name: CC-90003

Cat. No.: B10798849

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This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing the poor aqueous solubility of **CC-90003** during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **CC-90003** and what is its primary mechanism of action?

A1: **CC-90003** is an orally available, irreversible, and selective inhibitor of extracellular signal-regulated kinases (ERK1/2).^{[1][2]} By inhibiting ERK1/2 activity, **CC-90003** prevents the activation of the ERK-mediated signal transduction pathway, which plays a crucial role in tumor cell proliferation, differentiation, and survival.^{[3][4]} This pathway is often upregulated in various cancer types, particularly those with BRAF or KRAS mutations.^{[5][6]}

Q2: Why does **CC-90003** precipitate when I add it to my aqueous cell culture medium?

A2: The primary cause of precipitation is the low aqueous solubility of **CC-90003**. The compound is classified as insoluble in water and ethanol.^{[1][7][8]} When a concentrated stock solution, typically made in an organic solvent like DMSO, is diluted into an aqueous buffer or medium, the compound can "crash out" of solution if its solubility limit is exceeded.

Q3: What is the recommended solvent for preparing a stock solution of **CC-90003**?

A3: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **CC-90003**.^{[5][8]} It is highly soluble in DMSO.^{[1][2][7]} For best results, use fresh, anhydrous, high-performance liquid chromatography (HPLC)-grade DMSO, as moisture-absorbing DMSO can reduce the compound's solubility.^{[1][2]}

Q4: What is the maximum concentration of DMSO that is safe for my cells?

A4: While necessary for dissolving **CC-90003**, DMSO can have off-target effects on cellular signaling pathways.^[9] It is crucial to keep the final concentration of DMSO in your cell culture medium as low as possible, typically well below 0.5% (v/v), with many researchers aiming for $\leq 0.1\%$. Always include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the medium without the compound.

Solubility Data

The solubility of a compound is critical for designing experiments. The following table summarizes the known solubility of **CC-90003** in common laboratory solvents.

Solvent	Concentration	Notes
DMSO	92 mg/mL (~200.7 mM) ^[1] to ≥ 125 mg/mL (~272.7 mM) ^{[2][7]}	Recommended for primary stock solutions. Use fresh, anhydrous DMSO. ^[1]
Water	Insoluble (< 0.1 mg/mL) ^{[1][7]}	Not suitable for creating stock solutions.
Ethanol	Insoluble ^[1]	Not recommended as a solvent.

Troubleshooting Guide for CC-90003 Precipitation

Problem: A precipitate forms immediately after adding the **CC-90003** DMSO stock to my aqueous medium.

This issue typically arises from improper dilution technique or the concentration exceeding the solubility limit in the final medium.

Potential Cause	Recommended Solution
High Final Concentration	The desired final concentration of CC-90003 may be too high for the aqueous medium. Perform a dose-response experiment to identify the maximum soluble concentration that still provides the desired biological effect.
Improper Mixing Technique	Adding the DMSO stock directly into the bulk medium without agitation can cause localized high concentrations, leading to immediate precipitation. Solution: Add the DMSO stock dropwise into the medium while gently vortexing or swirling to ensure rapid and even dispersion. See the detailed protocol below.
Use of an Intermediate Dilution	A large volume jump from 100% DMSO to the final aqueous medium can shock the compound out of solution. Solution: Perform a serial dilution. First, dilute the high-concentration DMSO stock into a small volume of cell culture medium to create an intermediate stock, then add this to the final volume.

Problem: The medium is clear initially, but a precipitate forms over time during incubation.

This suggests that while the compound was initially dissolved, it is not stable in the culture conditions over the long term.

Potential Cause	Recommended Solution
Compound Instability/Equilibrium	The concentration may be at the very edge of its solubility limit, and over time, it equilibrates and precipitates. Solution: Reduce the final working concentration of CC-90003. Even a small reduction can sometimes prevent precipitation over several hours or days.
Media Evaporation	Evaporation of the medium in the incubator increases the concentration of all components, including CC-90003, potentially pushing it past its solubility limit. [10] [11] Solution: Ensure your incubator has adequate humidity. Check that culture flask caps are properly vented but not loose, and consider using culture dishes with sealed lids or sealing plates with gas-permeable membranes to minimize evaporation.
Interaction with Media Components	Components in the serum or medium could interact with the compound over time. The pH of the medium can also shift during cell growth, which may affect compound solubility. Solution: Verify that the pH of your medium is stable and in the optimal range (typically 7.2-7.4). If working in low-serum or serum-free conditions, be aware that solubility challenges may be more pronounced, as serum proteins can sometimes help solubilize hydrophobic compounds.
Temperature Fluctuations	Repeatedly moving plates in and out of the incubator can cause temperature shifts that may affect solubility. Solution: Minimize the time that cultures spend outside of the stable incubator environment.

Experimental Protocols

Protocol 1: Preparation of a 20 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh the required amount of **CC-90003** powder (Molecular Weight: 458.44 g/mol). For 1 mL of a 20 mM stock, you would need 9.17 mg.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous, HPLC-grade DMSO to the vial containing the **CC-90003** powder.
- **Dissolution:** To aid dissolution, gently vortex the vial. If needed, you can warm the tube to 37°C for a few minutes or place it in an ultrasonic bath for a short period.[\[7\]](#)
- **Verification:** Visually inspect the solution against a light source to ensure it is clear and free of any particulate matter.
- **Storage:** Aliquot the stock solution into small, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light. The solution is stable for at least one month at -20°C or one year at -80°C.[\[1\]](#)

Protocol 2: Preparation of a Final Working Solution in Aqueous Medium (e.g., 1 μ M)

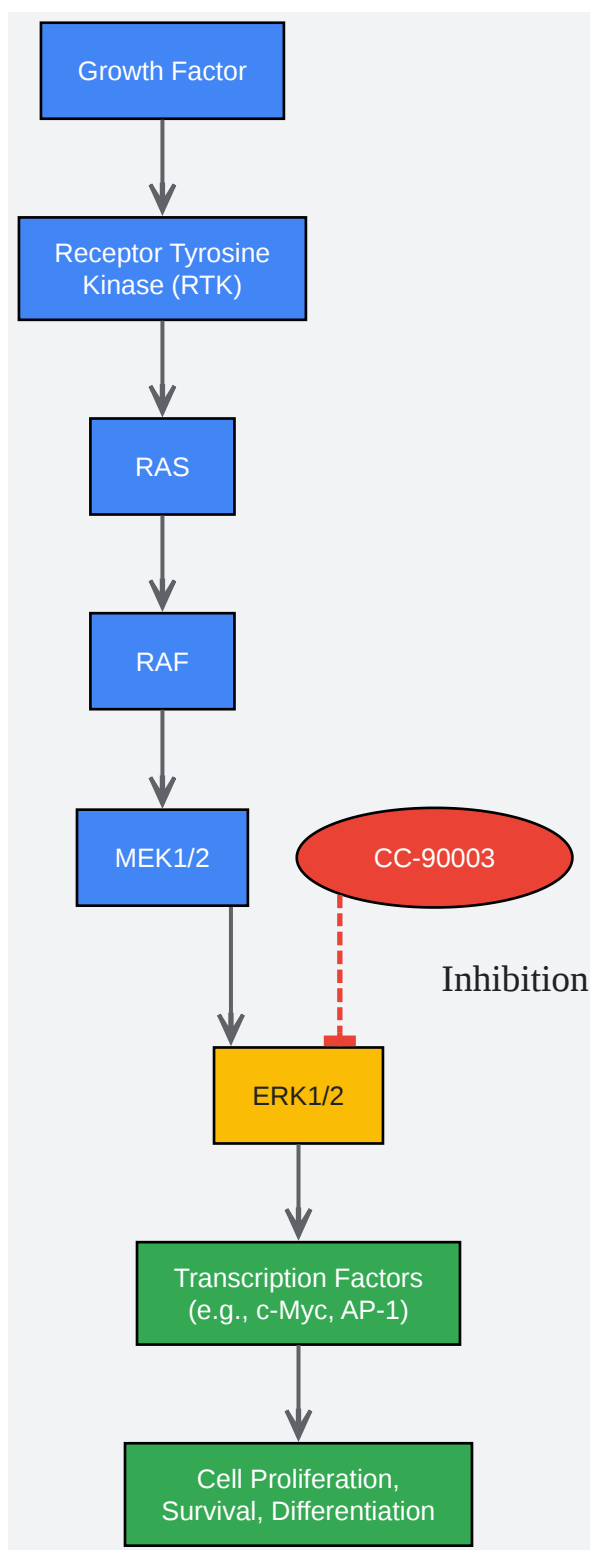
This protocol is designed to minimize precipitation during dilution.

- **Pre-warm Medium:** Warm the required volume of cell culture medium to 37°C.
- **Thaw Stock:** Thaw one aliquot of the 20 mM **CC-90003** stock solution at room temperature.
- **Prepare Intermediate Dilution (Optional but Recommended):**
 - Pipette 1 μ L of the 20 mM DMSO stock into 99 μ L of pre-warmed medium. Mix thoroughly by pipetting up and down. This creates a 200 μ M intermediate solution in 1% DMSO.
- **Prepare Final Dilution:**
 - Create a vortex in the tube containing the final volume of pre-warmed cell culture medium by setting your vortexer to a medium-low speed.
 - While the medium is vortexing, add the required volume of your stock (or intermediate stock) dropwise into the side of the vortex. For example, add 5 μ L of the 200 μ M intermediate stock to 995 μ L of medium to achieve a final concentration of 1 μ M.

- The final DMSO concentration in this example would be 0.005%.
- Application: Immediately add the final working solution to your cells. Remember to prepare a vehicle control using the same dilution steps with DMSO only.

Visual Guides

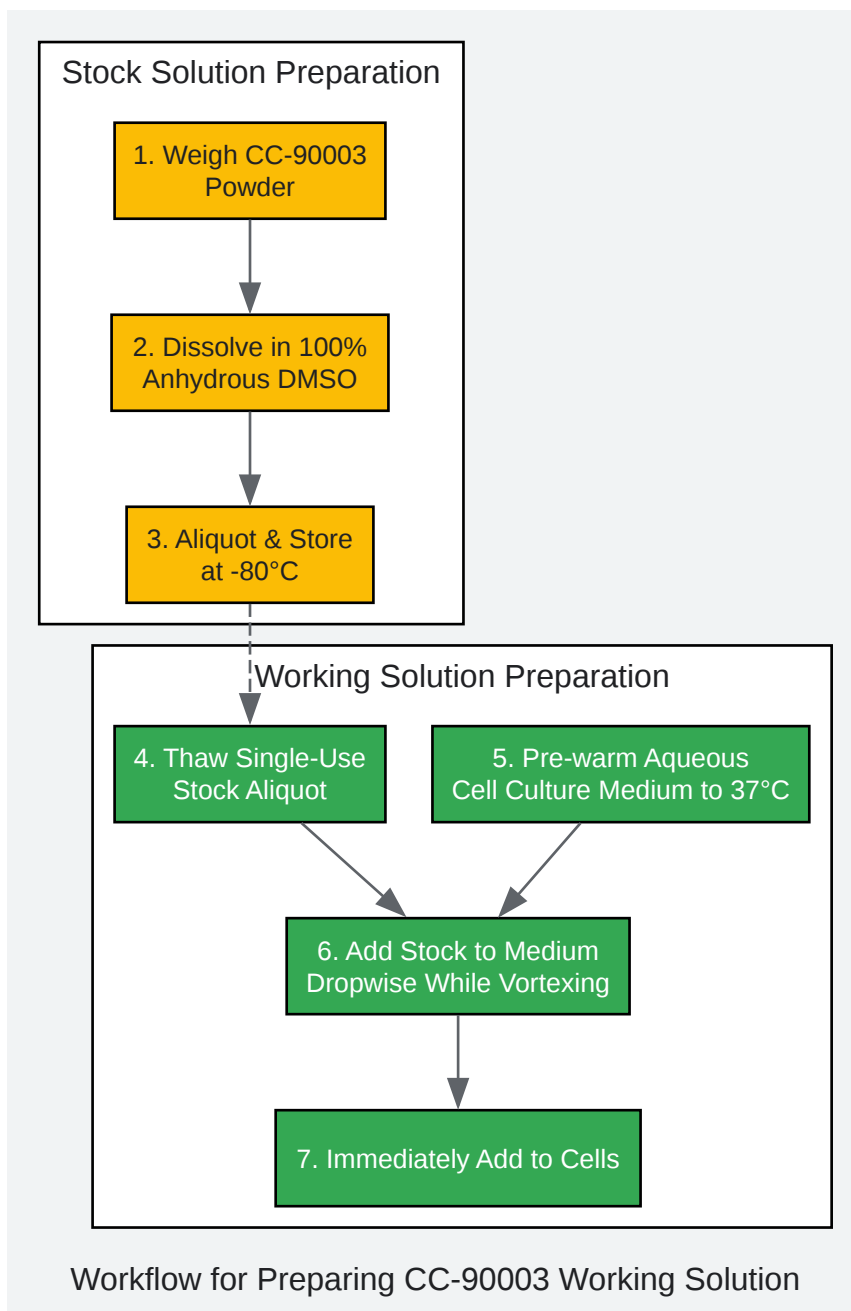
Signaling Pathway



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Caption: The MAPK/ERK signaling cascade and the inhibitory action of **CC-90003** on ERK1/2.

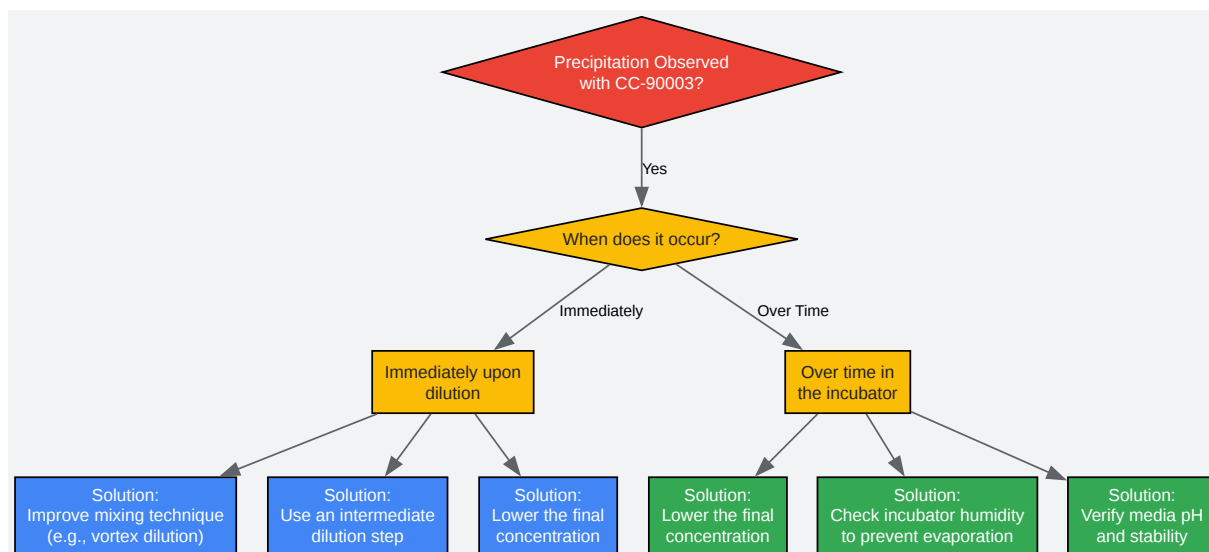
Experimental Workflow



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Caption: Recommended workflow for preparing **CC-90003** stock and final working solutions.

Troubleshooting Logic



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Caption: A decision tree for troubleshooting **CC-90003** precipitation issues.

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